

Technical Guide: Safety & Handling of 2-Bromobutyl Acetate

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Compound of Interest

Compound Name: 2-Bromobutyl acetate

CAS No.: 13333-04-5

Cat. No.: B2499712

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Executive Summary & Compound Identity

2-Bromobutyl acetate (CAS: 13333-04-5) is a vicinal halo-ester intermediate used primarily in the synthesis of heterocyclic pharmaceutical scaffolds and as an alkylating linker in medicinal chemistry.^{[1][2][3][4]} Unlike its highly lachrymatory isomer butyl bromoacetate (

-bromoester), **2-bromobutyl acetate** (

-bromoester) presents a distinct reactivity profile driven by the neighboring group effect of the acetate and the secondary bromide.

Core Safety Directive: Treat as a potential alkylating agent and severe irritant. While less volatile than lower homologs, its capacity for skin absorption and delayed hydrolysis to hydrobromic acid (HBr) requires strict engineering controls.

Chemical Identification

Parameter	Detail
IUPAC Name	1-Acetoxy-2-bromobutane
CAS Number	13333-04-5
Formula	
Molecular Weight	195.05 g/mol
Structure	
Physical State	Colorless to pale yellow liquid
Boiling Point	~85–90 °C @ 12 mmHg (Estimated via homolog comparison)
Density	~1.35 g/mL

Hazard Identification & Mechanistic Toxicology

The safety profile of **2-bromobutyl acetate** is dictated by two functional groups: the electrophilic secondary carbon (C-Br) and the hydrolyzable ester.

GHS Classification (Derived)

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage/Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity - SE (Category 3): May cause respiratory irritation.[5]
- Acute Toxicity (Oral/Inhalation): Harmful if swallowed or inhaled.

Mechanistic Hazards[3]

- Alkylating Potential: The secondary bromide is susceptible to nucleophilic attack () by biological macromolecules (DNA/Proteins), posing a potential genotoxic risk.
- Hydrolytic Corrosivity: Upon contact with mucosal moisture, the compound hydrolyzes to release Hydrobromic Acid (HBr) and Acetic Acid. This results in delayed chemical burns that

may not be immediately painful.

- **Cyclization Risk:** Under basic conditions, the molecule can undergo intramolecular displacement to form 1,2-epoxybutane, a volatile and flammable carcinogen.

Safe Handling Protocols

Engineering Controls

- **Primary Containment:** All operations involving transfer, heating, or synthesis must be conducted within a certified Chemical Fume Hood with a face velocity of 80–100 fpm.
- **Inert Atmosphere:** Store and handle under dry nitrogen or argon. Moisture promotes hydrolysis, increasing internal pressure in storage containers due to acid generation.

Personal Protective Equipment (PPE) Matrix

PPE Type	Specification	Rationale
Gloves (Primary)	Silver Shield / Laminate	Brominated aliphatics permeate standard nitrile rapidly (<15 min). Laminate offers >4h breakthrough.
Gloves (Splash)	Double Nitrile (8 mil)	Acceptable only for momentary splash protection; change immediately upon contact.
Eye Protection	Chemical Goggles	Safety glasses are insufficient due to the vapor irritation potential.
Respiratory	Full-face Respirator (OV/AG)	Required only if fume hood containment is breached (e.g., spill cleanup). Cartridges must handle Organic Vapors + Acid Gases.

Technical Workflow: Synthesis & Application

In drug development, **2-bromobutyl acetate** is often employed to install a butanol or butyl-linker moiety via nucleophilic substitution. The following workflow illustrates a typical alkylation sequence and the critical control points.

Experimental Protocol: N-Alkylation of a Heterocycle

Context: Attaching the 2-bromobutyl group to a secondary amine scaffold.

Step 1: Reagent Preparation

- Dissolve the amine substrate in anhydrous Acetonitrile (MeCN) or DMF.
- Critical Control: Add a non-nucleophilic base (e.g.,
or DIPEA). Avoid strong hydroxide bases to prevent premature hydrolysis of the acetate or cyclization to the epoxide.

Step 2: Addition

- Add **2-bromobutyl acetate** (1.1 equiv) dropwise at 0°C.
- Why? The secondary bromide is sterically hindered; controlling temperature prevents elimination side-reactions (formation of butenyl acetate).

Step 3: Reaction Monitoring

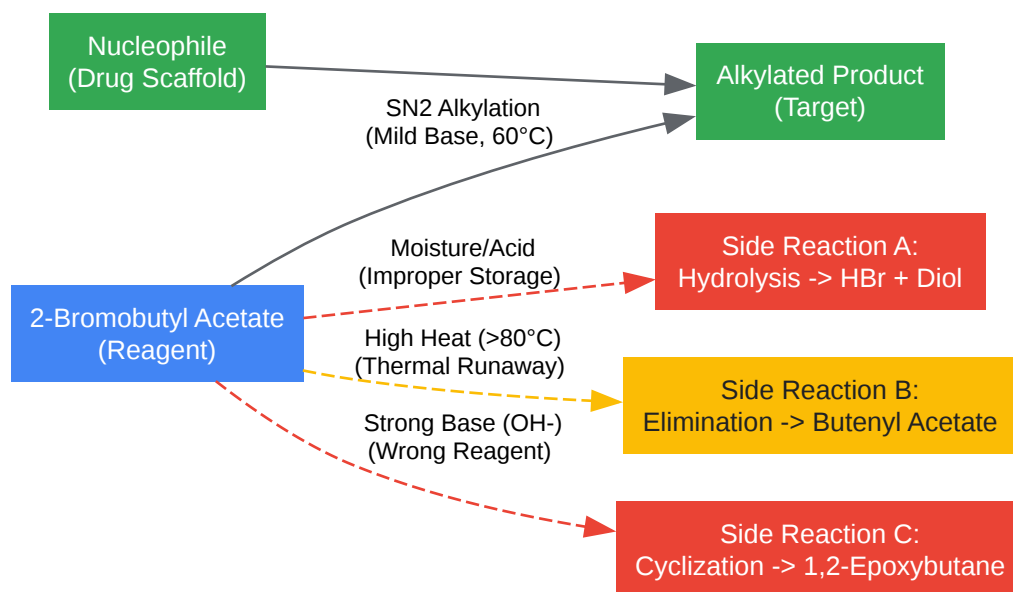
- Warm to 50–60°C. Monitor via TLC or LC-MS.
- Safety Note: Do not overheat (>80°C) as this accelerates HBr generation and pressure buildup.

Step 4: Quench & Workup

- Cool to RT. Dilute with EtOAc and wash with saturated
to neutralize any generated HBr.

Reaction Pathway & Logic Diagram

The following diagram maps the intended reaction pathway versus critical failure modes (Side Reactions) that safety officers must anticipate.



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Figure 1: Reaction logic flow demonstrating the intended SN2 pathway versus critical safety deviations (Hydrolysis, Elimination, Cyclization).

Storage & Stability

- Temperature: Store refrigerated (2–8°C).
- Segregation: Keep away from strong oxidizers and strong bases. Segregate from amines to prevent uncontrolled alkylation.
- Shelf Life: 12 months. Degrades to turn dark brown/orange upon HBr release. Do not use if significant discoloration is observed, as the container may be pressurized.

Emergency Response & Disposal

Spill Management

- Evacuate: Clear the immediate area.
- PPE: Don Full-face respirator (OV/AG) and Laminated gloves.

- Neutralize: Cover spill with a mixture of soda ash () or calcium carbonate to neutralize potential acid generation.
- Absorb: Use vermiculite or dry sand. Do not use combustible materials like sawdust.

Disposal

- Classification: Halogenated Organic Waste.
- Method: High-temperature incineration equipped with a scrubber for HBr/Bromine removal.
- Prohibition: Never dispose of down the drain; toxic to aquatic life.

References

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